

# Spectroscopic data for (S)-3-(2-Bromophenoxy)butanoic acid

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## Compound of Interest

Compound Name: (S)-3-(2-Bromophenoxy)butanoic acid

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An In-Depth Technical Guide to the Predicted Spectroscopic Profile of **(S)-3-(2-Bromophenoxy)butanoic Acid**

## Abstract

This technical guide provides a comprehensive, predictive analysis of the spectroscopic data for **(S)-3-(2-Bromophenoxy)butanoic acid**, a chiral molecule with potential applications in pharmaceutical and materials science research. In the absence of publicly available experimental spectra for this specific compound, this document leverages foundational principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to construct a detailed, expected spectroscopic profile. By explaining the causal relationships between molecular structure and spectral output, this guide serves as a robust reference for researchers engaged in the synthesis, identification, and characterization of this molecule or structurally related analogues. It includes detailed, field-proven protocols for data acquisition and provides a framework for the logical interpretation of spectral data.

## Introduction and Molecular Structure Analysis

**(S)-3-(2-Bromophenoxy)butanoic acid** is a chiral carboxylic acid featuring a stereocenter at the C3 position of the butanoic acid chain. The structure incorporates a 2-bromophenoxy group linked via an ether bond. This unique combination of a chiral aliphatic acid and a substituted aromatic ether dictates a distinct and predictable spectroscopic fingerprint. Understanding this structure is paramount to interpreting its spectral data.

The key structural features influencing the spectroscopic output are:

- The Carboxylic Acid Group (-COOH): This functional group will produce highly characteristic signals in both IR and NMR spectroscopy.
- The Chiral Center (C3): The stereochemistry at this carbon influences the magnetic environment of adjacent protons, leading to potentially complex splitting patterns in  $^1\text{H}$  NMR.
- The Phenoxy Ether Linkage (-O-): The electronegative oxygen atom will significantly deshield adjacent protons and carbons.
- The 2-Bromophenyl Group: The bromine atom and the aromatic ring introduce specific isotopic patterns in mass spectrometry and predictable chemical shifts and substitution patterns in NMR.

Below is a diagram illustrating the molecular structure with IUPAC numbering, which will be used for all spectral assignments throughout this guide.

Caption: Structure of **(S)-3-(2-Bromophenoxy)butanoic acid** with atom numbering.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(S)-3-(2-Bromophenoxy)butanoic acid**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR will provide definitive structural information.

### Predicted $^1\text{H}$ NMR Spectrum

The proton NMR spectrum will allow for the identification of all non-exchangeable hydrogen atoms and their connectivity. The chemical shift of a proton is dictated by its local electronic

environment. Electronegative atoms like oxygen and bromine deshield nearby protons, shifting their signals downfield (to a higher ppm value).<sup>[1][2]</sup>

Table 1: Predicted  $^1\text{H}$  NMR Spectroscopic Data (500 MHz,  $\text{CDCl}_3$ )

| Predicted Chemical Shift ( $\delta$ ) ppm | Multiplicity             | Integration | Assignment | Rationale for Prediction                                                                                                                  |
|-------------------------------------------|--------------------------|-------------|------------|-------------------------------------------------------------------------------------------------------------------------------------------|
| ~10-12                                    | Singlet (broad)          | 1H          | H-OOC-     | The acidic proton of a carboxylic acid is highly deshielded and often appears as a broad singlet. <a href="#">[2]</a> <a href="#">[3]</a> |
| ~7.55                                     | Doublet of Doublets (dd) | 1H          | H-C6'      | Adjacent to the electron-withdrawing bromine atom, this aromatic proton is expected to be downfield. Coupled to H5' and H4'.              |
| ~7.25                                     | Triplet of Doublets (td) | 1H          | H-C4'      | Aromatic proton coupled to H3', H5', and H6'.                                                                                             |
| ~6.95                                     | Triplet of Doublets (td) | 1H          | H-C5'      | Aromatic proton coupled to H4', H6', and H3'.                                                                                             |

| Predicted Chemical Shift ( $\delta$ ) ppm | Multiplicity             | Integration | Assignment         | Rationale for Prediction                                                                                                                       |
|-------------------------------------------|--------------------------|-------------|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| ~6.85                                     | Doublet of Doublets (dd) | 1H          | H-C3'              | Ortho to the ether oxygen, this proton is shielded relative to other aromatic protons. Coupled to H4' and H5'.                                 |
| ~4.80                                     | Multiplet (m)            | 1H          | H-C3               | This methine proton is deshielded by the adjacent ether oxygen. It will be split by the C2 and C4 protons.                                     |
| ~2.80                                     | Doublet of Doublets (dd) | 2H          | H <sub>2</sub> -C2 | These diastereotopic methylene protons are adjacent to the chiral center and the carbonyl group. They will split each other and the C3 proton. |

| ~1.40 | Doublet (d) | 3H | H<sub>3</sub>-C4 | These methyl protons are coupled to the single proton on the adjacent chiral center (C3). |

## Predicted <sup>13</sup>C NMR Spectrum

The  $^{13}\text{C}$  NMR spectrum, typically acquired with proton decoupling, shows a single peak for each unique carbon atom in the molecule. The chemical shifts are highly sensitive to the local electronic environment.<sup>[4][5]</sup>

Table 2: Predicted  $^{13}\text{C}$  NMR Spectroscopic Data (125 MHz,  $\text{CDCl}_3$ )

| Predicted Chemical Shift (δ) ppm | Assignment            | Rationale for Prediction                                                                                                        |
|----------------------------------|-----------------------|---------------------------------------------------------------------------------------------------------------------------------|
| ~175-178                         | C1 (C=O)              | <b>Carbonyl carbons of carboxylic acids are significantly deshielded and appear at the low-field end of the spectrum.[2][5]</b> |
| ~154                             | C1' (Ar-O)            | The aromatic carbon directly bonded to the ether oxygen is strongly deshielded.                                                 |
| ~133                             | C6' (Ar-H)            | Aromatic carbon deshielded by proximity to the bromine atom.                                                                    |
| ~128                             | C4' (Ar-H)            | Standard chemical shift for an unsubstituted aromatic carbon.                                                                   |
| ~122                             | C5' (Ar-H)            | Standard chemical shift for an unsubstituted aromatic carbon.                                                                   |
| ~115                             | C3' (Ar-H)            | Aromatic carbon shielded by the electron-donating effect of the ether oxygen.                                                   |
| ~112                             | C2' (Ar-Br)           | The carbon bearing the bromine atom is shielded due to the "heavy atom effect".                                                 |
| ~75                              | C3 (CH-O)             | The chiral methine carbon is deshielded by the directly attached ether oxygen.                                                  |
| ~40                              | C2 (CH <sub>2</sub> ) | Aliphatic carbon adjacent to the carbonyl group.                                                                                |

| ~20 | C4 (CH<sub>3</sub>) | Aliphatic methyl carbon. |

## Experimental Protocol for NMR Data Acquisition

This protocol outlines a self-validating system for acquiring high-quality NMR data.

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **(S)-3-(2-Bromophenoxy)butanoic acid**.
  - Dissolve the sample in ~0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ) containing 0.03% v/v tetramethylsilane (TMS) as an internal reference standard.
  - Transfer the solution to a clean, dry 5 mm NMR tube.
  - Causality:  $\text{CDCl}_3$  is a common solvent for non-polar to moderately polar organic molecules, and TMS provides a zero reference point (0.00 ppm) for accurate chemical shift calibration.<sup>[1]</sup>
- $^1\text{H}$  NMR Acquisition:
  - Insert the sample into a 400 MHz (or higher) NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of  $\text{CDCl}_3$  and shim the magnetic field to achieve optimal homogeneity.
  - Acquire the spectrum using standard parameters: a 30-degree pulse angle, a relaxation delay of 2 seconds, and an acquisition time of 3-4 seconds.
  - Co-add 16 scans to ensure a high signal-to-noise ratio.
  - Trustworthiness: Consistent locking, shimming, and standard pulse sequences ensure reproducibility and accuracy of the obtained spectrum.
- $^{13}\text{C}$  NMR Acquisition:
  - Using the same sample, switch the spectrometer to the  $^{13}\text{C}$  nucleus frequency.
  - Employ a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum to singlets for each carbon.

- A longer relaxation delay (5 seconds) and a larger number of scans (e.g., 1024 or more) are necessary due to the low natural abundance of the  $^{13}\text{C}$  isotope.[6]
- Expertise: Proton decoupling is essential for simplifying complex spectra and improving signal-to-noise, making peak assignment unambiguous.

Caption: Standard workflow for NMR spectroscopic analysis.

## Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable technique for the rapid identification of functional groups.[7] The absorption of infrared radiation excites molecular vibrations (stretching, bending), and the frequencies of these absorptions are characteristic of specific bonds.

Table 3: Predicted Key IR Absorption Bands

| Predicted Wavenumber (cm <sup>-1</sup> ) | Intensity / Shape    | Assignment                    | Rationale for Prediction                                                                                                                   |
|------------------------------------------|----------------------|-------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| 2500-3300                                | Strong, Very Broad   | O-H stretch (Carboxylic Acid) | The hydroxyl group of a carboxylic acid exhibits a characteristically broad absorption due to extensive hydrogen bonding. [8][9]           |
| ~3060                                    | Medium, Sharp        | C-H stretch (Aromatic)        | Stretching vibrations of sp <sup>2</sup> hybridized C-H bonds on the phenyl ring typically appear just above 3000 cm <sup>-1</sup> . [7]   |
| 2850-2960                                | Medium, Sharp        | C-H stretch (Aliphatic)       | Stretching vibrations of sp <sup>3</sup> hybridized C-H bonds in the butanoic acid chain.                                                  |
| ~1710                                    | Strong, Sharp        | C=O stretch (Carboxylic Acid) | The carbonyl stretch of a saturated, dimerized carboxylic acid is one of the most intense and recognizable peaks in an IR spectrum. [8][9] |
| 1580 & 1480                              | Medium-Strong, Sharp | C=C stretch (Aromatic)        | Skeletal vibrations within the phenyl ring.                                                                                                |
| ~1240                                    | Strong, Sharp        | C-O stretch (Ether & Acid)    | Asymmetric C-O-C stretching from the aryl ether and C-O stretching from the                                                                |

| Predicted Wavenumber (cm <sup>-1</sup> ) | Intensity / Shape | Assignment | Rationale for Prediction                                          |
|------------------------------------------|-------------------|------------|-------------------------------------------------------------------|
|                                          |                   |            | carboxylic acid<br>contribute to a strong<br>band in this region. |

| ~1040 | Medium, Sharp | C-Br stretch | The carbon-bromine bond vibration typically appears in the fingerprint region. |

## Experimental Protocol for IR Data Acquisition

- Sample Preparation:
  - As **(S)-3-(2-Bromophenoxy)butanoic acid** is expected to be a solid or a viscous oil, the Attenuated Total Reflectance (ATR) method is most convenient.
  - Place a small amount of the solid sample directly onto the ATR crystal (typically diamond or germanium).
  - Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.
  - Expertise: ATR-FTIR requires minimal sample preparation, is non-destructive, and provides high-quality, reproducible spectra, making it superior to traditional salt plate methods for most solid samples.
- Data Acquisition:
  - Using a Fourier Transform Infrared (FTIR) spectrometer, first record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract any atmospheric (CO<sub>2</sub>, H<sub>2</sub>O) or instrumental signals.
  - Record the sample spectrum by co-adding 16 to 32 scans over a range of 4000 to 400 cm<sup>-1</sup> with a resolution of 4 cm<sup>-1</sup>.

- The final spectrum is automatically ratioed against the background and presented in terms of transmittance or absorbance.
- Trustworthiness: The collection of a background spectrum is a self-validating step that ensures the final spectrum represents only the sample itself.

## Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation analysis, valuable structural information about a molecule.<sup>[10]</sup>

### Predicted Mass Spectrum (Electron Ionization)

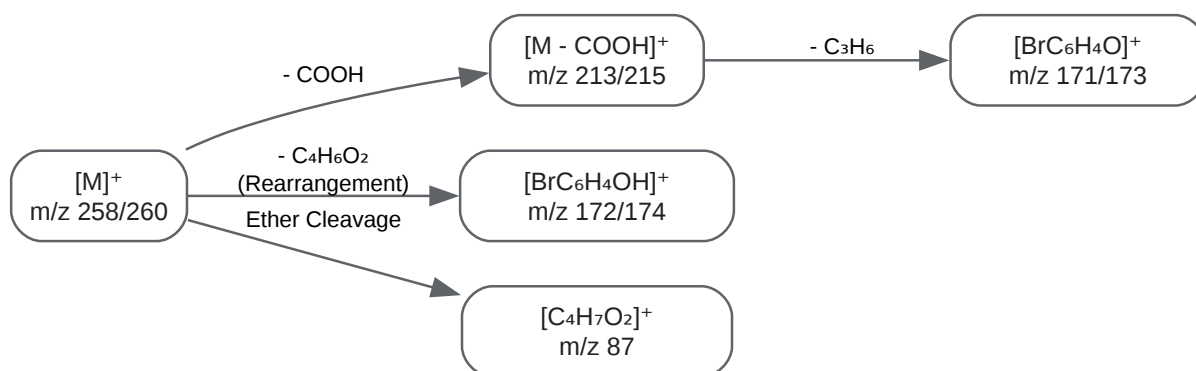
Electron Ionization (EI) is a high-energy technique that causes extensive fragmentation, providing a "fingerprint" of the molecule.

- **Molecular Ion ( $M^+$ ):** The molecular weight of  $C_{10}H_{11}BrO_3$  is 258.00 g/mol (for  $^{79}Br$ ) and 260.00 g/mol (for  $^{81}Br$ ). Due to the natural isotopic abundance of bromine ( $^{79}Br: ^{81}Br \approx 50.7\%:49.3\%$ ), the mass spectrum will show a characteristic "M" and "M+2" peak of nearly equal intensity.<sup>[11]</sup> The presence of this doublet is a definitive indicator of a single bromine atom in the molecule.
- **Key Fragmentation Pathways:** Fragmentation typically occurs at the weakest bonds or results in the formation of stable carbocations or neutral molecules.

Table 4: Predicted Key Fragments in EI-MS

| Predicted m/z | Ion Structure / Identity                         | Rationale for Prediction                                                                                                    |
|---------------|--------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------|
| 258 / 260     | $[\text{C}_{10}\text{H}_{11}\text{BrO}_3]^+$     | <b>Molecular ion (<math>\text{M}^+</math>) peak.</b><br><b>The M/M+2 pattern confirms the presence of one bromine atom.</b> |
| 213 / 215     | $[\text{M} - \text{COOH}]^+$                     | Loss of the carboxyl radical (45 Da) is a common fragmentation for carboxylic acids. <a href="#">[12]</a>                   |
| 185 / 187     | $[\text{BrC}_6\text{H}_4\text{O}=\text{CH}_2]^+$ | Alpha-cleavage next to the ether oxygen.                                                                                    |
| 172 / 174     | $[\text{BrC}_6\text{H}_4\text{OH}]^+$            | McLafferty-type rearrangement followed by loss of but-2-enoic acid.                                                         |
| 157 / 159     | $[\text{BrC}_6\text{H}_5]^+$                     | Loss of the entire butanoic acid side chain.                                                                                |
| 87            | $[\text{C}_4\text{H}_7\text{O}_2]^+$             | Cleavage of the ether C-O bond, with the charge retained on the butanoic acid fragment.                                     |

| 77 |  $[\text{C}_6\text{H}_5]^+$  | Loss of bromine from the bromophenyl cation. |



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Caption: Predicted major fragmentation pathways in EI-MS.

## Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Introduction:
  - Prepare a dilute solution of the sample (approx. 1 mg/mL) in a volatile solvent such as methanol or acetonitrile.
  - For high-resolution mass spectrometry (HRMS), which provides an exact mass for molecular formula confirmation, direct infusion via an electrospray ionization (ESI) source is preferred. For standard EI analysis, injection into a Gas Chromatograph (GC-MS) is common.[\[6\]](#)
  - Expertise: ESI is a "soft" ionization technique that typically preserves the molecular ion, making it ideal for accurate mass determination. EI is a "hard" technique that provides rich fragmentation data for structural elucidation.[\[10\]](#)
- Ionization and Analysis:
  - For EI-MS: The sample is vaporized and bombarded with a 70 eV electron beam.
  - For ESI-MS: The solution is sprayed through a charged capillary, forming ionized droplets that desolvate to yield  $[M+H]^+$  (positive ion mode) or  $[M-H]^-$  (negative ion mode) ions.
  - The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight).
  - The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
  - A detector records the abundance of each ion, generating the mass spectrum.

## Conclusion

This guide presents a comprehensive and logically derived spectroscopic profile for **(S)-3-(2-Bromophenoxy)butanoic acid**. The predicted  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS data are grounded in the fundamental principles of chemical structure and spectroscopic response. The detailed protocols provided herein represent best practices in the field of analytical chemistry,

ensuring that researchers can acquire high-fidelity, reproducible data. By combining these predictive analyses with the robust experimental workflows, scientists will be well-equipped to unambiguously identify and characterize this target molecule, facilitating its use in further scientific discovery.

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